Solubility Profile & Handling Guide: 3-Bromo-6-cyclopropylpyridazine Hydrobromide[1][2]

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Compound of Interest	
Compound Name:	*3-Bromo-6-cyclopropylpyridazine hydrobromide*
CAS No.:	*2044706-90-1*
Cat. No.:	*B2381928*

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Executive Summary & Compound Identity

3-Bromo-6-cyclopropylpyridazine hydrobromide is a critical heteroaromatic intermediate, primarily utilized as a scaffold in the synthesis of pharmaceutical agents via Suzuki-Miyaura cross-coupling.[1][2] As a hydrobromide salt, its solubility profile is dominated by ionic interactions, necessitating specific solvent systems for dissolution, reaction, and purification.[1][2]

This guide provides a technical analysis of its solubility across solvent classes, validated protocols for solubility determination, and methodologies for "salt breaking" to access the free base for non-polar applications.[1][2]

Chemical Identity[1][2][3][4][5][6]

- CAS Number: 2044706-90-1[1][2][3][4]
- Systematic Name: **3-Bromo-6-cyclopropylpyridazine hydrobromide**[1][2][3][4]

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- Molecular Formula:

  (Salt)[1][2]

- Molecular Weight: ~279.96 g/mol [1][2]

- Structure: A pyridazine ring substituted at positions 3 and 6 with a bromine atom and a cyclopropyl group, respectively, protonated by hydrobromic acid.[1][2]

Physicochemical Solubility Profile

The hydrobromide (HBr) moiety imparts significant polarity to the molecule, rendering it insoluble in lipophilic solvents while enhancing solubility in high-dielectric protic and aprotic media.[1][2]

Solubility Tier List

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Solvent Class	Representative Solvents	Solubility Rating	Application Context
Polar Aprotic	DMSO, DMF, DMAc	High (>100 mg/mL)	Primary reaction media; stock solutions.[1][2]
Polar Protic	Water, Methanol	High (>50 mg/mL)	Dissolution for reverse-phase HPLC; aqueous workups.[1][2]
Lower Alcohols	Ethanol, Isopropanol (IPA)	Moderate/High (Heat dependent)	Ideal for recrystallization (soluble hot, insoluble cold).[2]
Chlorinated	Dichloromethane (DCM), Chloroform	Low/Moderate	Soluble only if trace MeOH is added; generally poor for the salt form.[2]
Ethers/Esters	THF, Ethyl Acetate, MTBE	Poor (<1 mg/mL)	Used as antisolvents to precipitate the salt.[2]
Hydrocarbons	Hexanes, Heptane, Toluene	Insoluble	Used to wash away non-polar impurities.[2]

> *Critical Insight: The cyclopropyl group adds slight lipophilicity compared to a bare pyridazine, but the ionic HBr lattice energy dominates.[1][2] To dissolve this compound in DCM or Ethyl Acetate, you must perform a salt break (see Section 4).[1][2]*

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Experimental Protocols

Protocol A: Gravimetric Solubility Determination

Use this protocol to establish precise solubility limits for process development.[1][2]

- Preparation: Weigh 50 mg of **3-Bromo-6-cyclopropylpyridazine hydrobromide** into a 4 mL HPLC vial.
- Addition: Add the target solvent in 100 µL increments at 25°C.
- Agitation: Vortex for 30 seconds after each addition. Sonicate if dissolution is slow but visible.[1][2]
- Observation:
  - Soluble: Solution becomes clear.
  - Saturation: Solid persists after 5 minutes of equilibration.[1][2]
- Calculation:

Protocol B: The "Salt Break" (Conversion to Free Base)

Required when the compound must be dissolved in non-polar solvents (e.g., for column chromatography or extraction).[1][2]

- Dissolution: Suspend the HBr salt in a biphasic mixture of DCM (Dichloromethane) and Water (1:1 ratio).[1][2]
- Neutralization: Slowly add Saturated Aqueous $NaHCO_3$ (Sodium Bicarbonate) while stirring vigorously.
  - Note: Gas evolution (

) will occur.[1][2] Monitor pH of the aqueous layer until it reaches ~8-9.[1][2]
- Extraction: The free base (3-Bromo-6-cyclopropylpyridazine) will partition into the DCM layer. [1][2]

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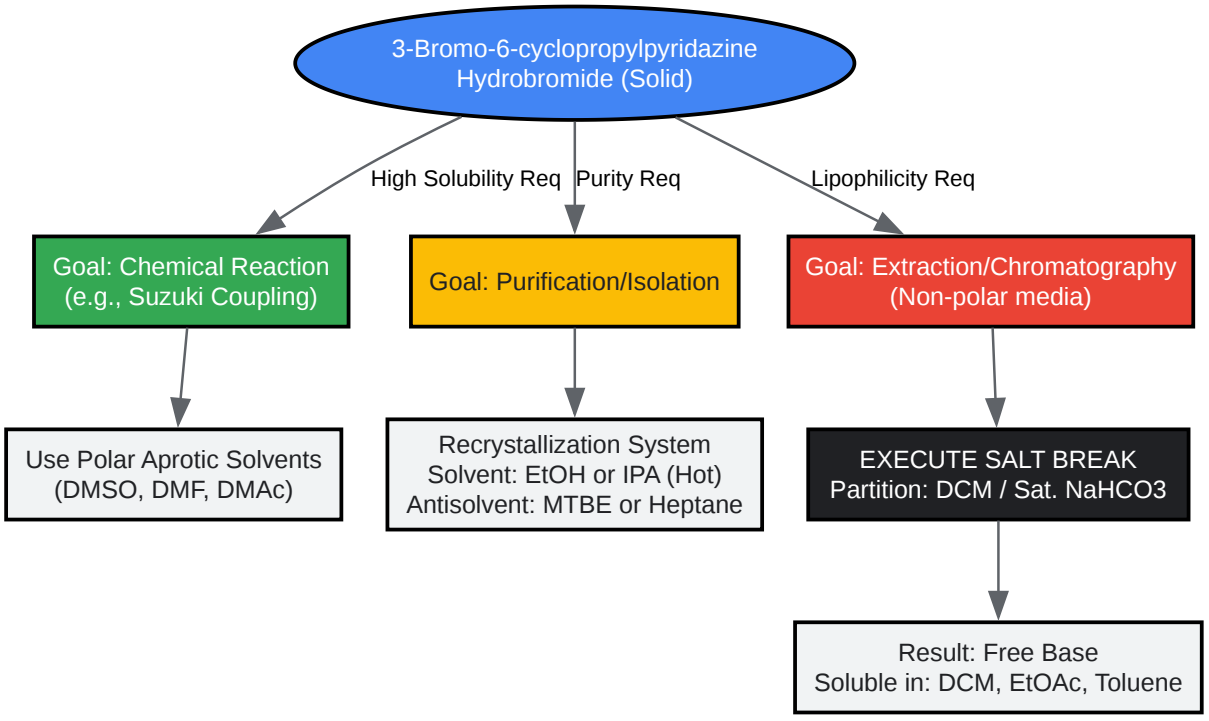
- Separation: Separate the organic layer.[1][2] Extract the aqueous layer once more with DCM.[1][2]
- Drying: Dry combined organics over anhydrous

  , filter, and concentrate in vacuo.

  - Result: The free base is now soluble in EtOAc, Toluene, and DCM.[1][2]

Visualizing the Solubility Workflow

The following diagram illustrates the decision logic for solvent selection based on the intended application (Reaction vs. Purification).



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Caption: Decision matrix for solvent selection based on process goals, highlighting the necessity of salt breaking for non-polar applications.

Application Case Study: Suzuki-Miyaura Coupling

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Context: Coupling the 3-bromo position with an aryl boronic acid.[1][2]

- Challenge: The HBr salt is acidic and can quench active catalytic species or protonate basic ligands.[1][2]
- Solution:
  - Solvent: Use 1,4-Dioxane/Water (4:1).[1][2] The water ensures the HBr salt dissolves initially.[1][2]
  - Base: Use an excess of inorganic base (e.g.,

    or

).[1][2]
    - Stoichiometry: Requires 1 extra equivalent of base to neutralize the HBr before the catalytic cycle begins.[1][2]
  - Temperature: 80-100°C. The salt dissolves completely as the temperature rises and neutralization occurs in situ.[1][2]

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